

Glycerol-based thiol monomers for renewable material science

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Compound of Interest

Compound Name: *1,2,3-Propanetriyl tris(mercaptoacetate)*

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An In-Depth Technical Guide: Glycerol-Based Thiol Monomers for Renewable Material Science

Abstract

The escalating demand for sustainable materials has catalyzed research into renewable feedstocks that can displace traditional petroleum-based resources. Glycerol, a major byproduct of the burgeoning biodiesel industry, has emerged as a highly promising platform chemical due to its abundance, low cost, biodegradability, and inherent functionality.^{[1][2][3]} This technical guide provides a comprehensive exploration of the synthesis, polymerization, and application of glycerol-based thiol monomers. We delve into the core principles of converting glycerol's native hydroxyl groups into reactive thiol functionalities and their subsequent polymerization via highly efficient thiol-ene "click" chemistry. This document is intended for researchers, scientists, and development professionals, offering both foundational knowledge and field-proven insights into creating next-generation renewable materials with tunable properties for a wide array of applications, from biomedical devices to advanced manufacturing.^{[4][5]}

The Imperative for Renewable Platforms: The Case for Glycerol

The chemical industry is at a pivotal juncture, facing the dual challenges of depleting fossil fuel reserves and mounting environmental pressures.[1] This has spurred a paradigm shift towards a bio-based economy, where renewable resources are transformed into value-added chemicals and materials. Glycerol (1,2,3-propanetriol) stands out as a key biorefinery feedstock.[6] For every nine kilograms of biodiesel produced through the transesterification of fats and oils, approximately one kilogram of crude glycerol is generated.[1] This has led to a global surplus, drastically reducing its market price and creating a powerful economic incentive to develop novel valorization pathways.[1][7]

Glycerol's utility is rooted in its simple yet versatile chemical structure: a three-carbon backbone featuring three hydroxyl (-OH) groups.[7] These functional groups provide multiple reactive sites for chemical modification, allowing glycerol to be used as a building block for a diverse range of monomers and polymers, including polyesters, polyethers, and polycarbonates.[5][8] This guide focuses specifically on its conversion into thiol-functional monomers, which unlock one of the most efficient and versatile polymerization techniques in modern chemistry.

From Polyol to Polythiol: Synthesis of Glycerol-Based Thiol Monomers

The conversion of glycerol's hydroxyl groups to thiol (-SH) groups is the critical first step in creating monomers for thiol-ene polymerization. The choice of synthetic route is often a balance between reaction efficiency, atom economy, and the desired degree of functionalization (mono-, di-, or tri-thiol). The most direct and widely employed method is the esterification of glycerol with a thiol-containing carboxylic acid.

Causality in Monomer Synthesis: The Esterification Pathway

Direct esterification with acids like thioglycolic acid or 3-mercaptopropionic acid is an equilibrium-driven condensation reaction. To achieve high yields, the reaction equilibrium must be shifted towards the product side. This is accomplished by:

- **Acid Catalysis:** A strong acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid) is used to protonate the carbonyl oxygen of the mercapto-acid. This increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by glycerol's hydroxyl groups.
- **Water Removal:** The reaction produces water as a byproduct. Continuous removal of water, typically via a Dean-Stark apparatus or by applying a vacuum, is essential to drive the reaction to completion in accordance with Le Châtelier's principle.

The stoichiometry between glycerol and the mercapto-acid can be controlled to favor the formation of mono-, di-, or tri-substituted thiol monomers, providing precise control over the functionality of the resulting building block.

Experimental Protocol: Synthesis of Glycerol Dimercaptoacetate (GDMA)

This protocol details a representative synthesis of a di-functional thiol monomer from glycerol.

Objective: To synthesize glycerol 1,3-dimercaptoacetate via acid-catalyzed esterification.

Materials:

- Glycerol (1.0 eq)
- Thioglycolic acid (2.1 eq)
- p-Toluenesulfonic acid monohydrate (0.05 eq)
- Toluene (as solvent for azeotropic water removal)
- Sodium bicarbonate (5% aqueous solution)
- Anhydrous magnesium sulfate
- Rotary evaporator, magnetic stirrer, heating mantle, condenser, and Dean-Stark apparatus

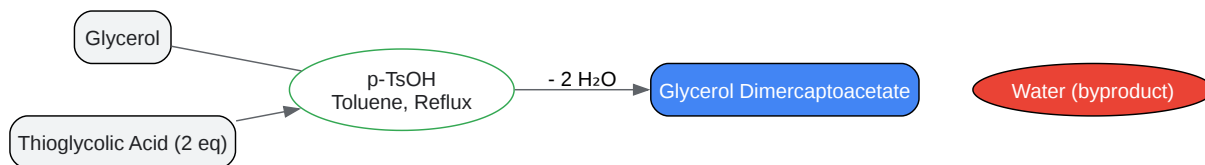
Procedure:

- **Setup:** Assemble a round-bottom flask with a Dean-Stark trap and condenser. Add glycerol, toluene, and a magnetic stir bar.
- **Reagent Addition:** While stirring, add thioglycolic acid followed by the p-toluenesulfonic acid catalyst.
- **Reaction:** Heat the mixture to reflux (approx. 110-120°C). Water will begin to collect in the Dean-Stark trap as an azeotrope with toluene. Continue the reaction for 4-6 hours or until no more water is collected.
- **Workup:** Cool the reaction mixture to room temperature. Dilute with ethyl acetate and transfer to a separatory funnel. Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize the acid catalyst and unreacted thioglycolic acid) and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- **Purification (Optional):** If necessary, purify the product via column chromatography on silica gel.

Self-Validating System (Characterization):

- **¹H NMR:** Confirm the structure by identifying characteristic peaks and their integrations. Expect to see the glycerol backbone protons and the methylene protons of the mercaptoacetate groups.
- **FTIR Spectroscopy:** Verify the reaction by observing the disappearance of the broad O-H stretch (from glycerol, ~3300 cm⁻¹) and the appearance of a strong C=O ester stretch (~1740 cm⁻¹) and a weak S-H stretch (~2550 cm⁻¹).

Visualization: Synthesis Pathway



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Caption: Synthesis of Glycerol Dimercaptoacetate.

Building Networks: Polymerization via Thiol-Ene Chemistry

Glycerol-based thiol monomers are ideal building blocks for creating polymers through thiol-ene "click" chemistry. This photo-initiated radical addition reaction is renowned for its high efficiency, rapid reaction rates, and insensitivity to common inhibitors like oxygen, making it a robust and versatile polymerization method.^{[9][10][11]}

Mechanism: The reaction proceeds via a step-growth radical mechanism:

- **Initiation:** A photoinitiator absorbs UV light and cleaves to form radicals.
- **Propagation:** A radical abstracts a hydrogen from a thiol (R-SH), creating a thiyl radical (R-S•). This thiyl radical then adds across a C=C double bond (an 'ene'), forming a carbon-centered radical.
- **Chain Transfer:** The carbon-centered radical abstracts a hydrogen from another thiol, regenerating a thiyl radical and forming the final thioether linkage. This new thiyl radical continues the cycle.

This chain-transfer mechanism ensures that polymerization proceeds in a controlled, step-growth manner.

Experimental Protocol: UV-Curing of a GDMA-Based Thermoset

This protocol describes the formulation and photocuring of a cross-linked polymer network.

Objective: To create a cross-linked elastomeric film using the synthesized GDMA and a di-ene comonomer.

Materials:

- Glycerol Dimercaptoacetate (GDMA) (1.0 eq of thiol groups)
- Diallyl ether (1.0 eq of ene groups)
- 2,2-Dimethoxy-2-phenylacetophenone (DMPA) photoinitiator (1 wt% of total monomer mass)
- UV curing chamber (365 nm wavelength)
- Silicone mold

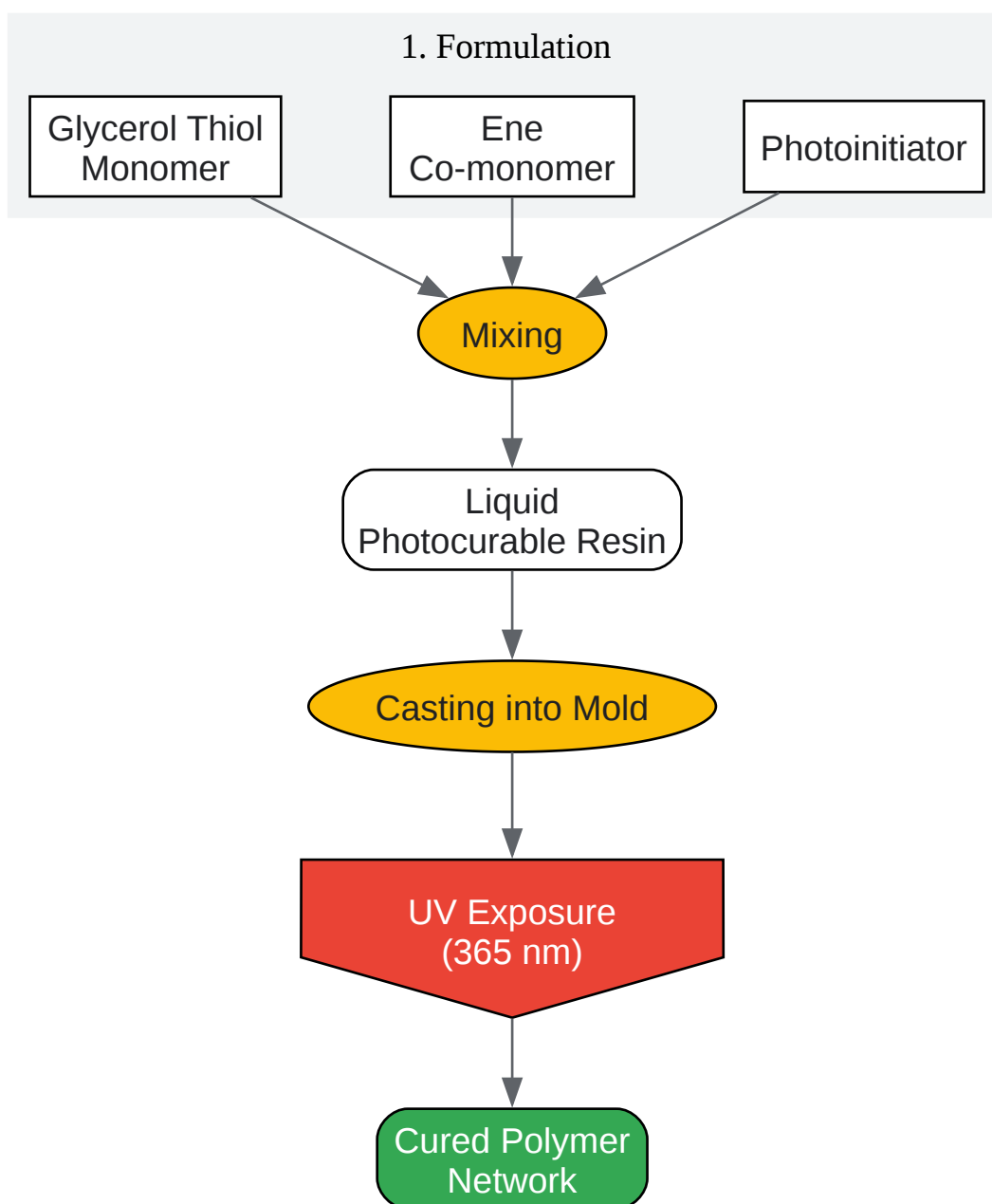
Procedure:

- Formulation: In a small vial protected from light, accurately weigh the GDMA and diallyl ether to achieve a 1:1 stoichiometric ratio of thiol to ene functional groups.
- Initiator Addition: Add the DMPA photoinitiator and mix thoroughly until it is completely dissolved. A brief period of gentle warming or vortexing can aid dissolution.
- Casting: Pour the liquid resin into a silicone mold of the desired shape (e.g., a thin film or dog-bone shape for tensile testing). Ensure there are no air bubbles.
- Curing: Place the mold in a UV curing chamber and expose it to 365 nm UV light. Curing time will vary based on light intensity and sample thickness but is typically complete within minutes.
- Post-Curing: Remove the solid polymer from the mold. A post-cure period outside the mold may be beneficial for ensuring complete conversion of residual reactive groups.

Self-Validating System (Characterization):

- Real-Time FTIR: Monitor the reaction kinetics by tracking the simultaneous disappearance of the S-H ($\sim 2550\text{ cm}^{-1}$) and C=C ($\sim 1645\text{ cm}^{-1}$) vibrational peaks.
- Photo-Rheology: Measure the evolution of the storage (G') and loss (G'') moduli upon UV exposure. The crossover point of G' and G'' indicates the gel point of the network.
- Sol-Gel Analysis: Immerse a pre-weighed cured sample in a good solvent (e.g., THF) for 24 hours. Dry the swollen sample and re-weigh. A high gel content ($>95\%$) confirms the formation of a robust, cross-linked network.

Visualization: Thiol-Ene Polymerization Workflow



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Caption: General workflow for thiol-ene photopolymerization.

Material Properties and Applications

A key advantage of glycerol-based thiol-ene systems is the high degree of tunability. By strategically selecting the comonomers and their functionalities, a wide spectrum of material properties can be achieved.

Engineering Material Properties

- **Mechanical Properties:** The cross-link density, governed by monomer functionality and molecular weight, is the primary determinant of mechanical performance. Using a tri-functional thiol (e.g., glycerol trimercaptopropionate) with a di-ene will result in a more densely cross-linked, rigid material compared to a di-functional thiol system. The length and chemical nature of the 'ene' comonomer also play a crucial role; long, flexible chains will yield softer, more elastomeric materials.
- **Thermal Properties:** The glass transition temperature (T_g), which marks the transition from a glassy to a rubbery state, is also heavily influenced by cross-link density and chain flexibility. Higher cross-link density restricts chain mobility, leading to a higher T_g .
- **Biocompatibility and Degradation:** Glycerol itself is biocompatible and a natural metabolite.^[4] When ester linkages are used to attach the thiol groups, the resulting polymer network contains hydrolytically degradable bonds. This makes these materials highly attractive for biomedical applications where controlled degradation is required.^{[5][12]}

Data Presentation: Tunable Thermomechanical Properties

The following table illustrates how formulation changes can impact final material properties. (Note: These are representative values).

Formulation (Thiol:Ene)	Thiol Monomer (Functionality)	Ene Co-monomer	Glass Transition (Tg) (°C)	Young's Modulus (MPa)
A	Glycerol Dimercaptoacetate (f=2)	Hexanediol Diacrylate	-15	5
B	Glycerol Trimercaptopropionate (f=3)	Hexanediol Diacrylate	10	50
C	Glycerol Dimercaptoacetate (f=2)	Poly(ethylene glycol) Diacrylate	-40	0.8

Key Applications

The unique combination of renewability, tunability, and efficient processing makes these materials suitable for high-value applications:

- **Biomedical Devices:** Their biocompatibility and potential for biodegradability make them excellent candidates for tissue engineering scaffolds, controlled drug delivery vehicles, and bio-adhesives.[\[12\]](#)[\[13\]](#)
- **Additive Manufacturing (3D Printing):** The rapid, light-mediated curing of thiol-ene resins is perfectly suited for stereolithography (SLA) and other vat polymerization techniques to create complex, renewable 3D structures.[\[8\]](#)[\[11\]](#)
- **Coatings and Encapsulants:** Thiol-ene systems provide solvent-free, rapidly curing coatings with excellent adhesion for protecting electronics or other sensitive components.
- **Soft Robotics and Elastomers:** By designing for low cross-link density, highly flexible and resilient elastomers can be produced for applications in soft robotics and flexible electronics.

Conclusion and Future Outlook

Glycerol-based thiol monomers represent a significant advancement in the field of renewable material science. They provide a direct and effective route to convert a low-cost, abundant biorefinery byproduct into high-performance polymers. The efficiency and versatility of thiol-ene chemistry allow for the creation of materials with precisely engineered properties, from soft elastomers to rigid thermosets.

Future research will likely focus on expanding the library of glycerol-derived monomers, exploring the use of unpurified crude glycerol to improve process economics, and integrating these materials into advanced applications like smart materials and sustainable composites.[3] [14] As the world continues to move towards a circular economy, the valorization of feedstocks like glycerol will be paramount in building a sustainable industrial future.

References

- Pagliaro, M. (2014). Glycerol-Derived Renewable Polyglycerols: A Class of Versatile Chemicals of Wide Potential Application. *Qualitas1998.net*.
- Severing, K. (2014). Advances in glycerol polymers. *MaterialsViews*.
- (2021). Commodity Chemicals Derived from Glycerol, an Important Biorefinery Feedstock. ACS Publications.
- Yazdani, S. S., & Gonzalez, R. (2013). Anaerobic fermentation of glycerol: a platform for renewable fuels and chemicals. *PubMed*.
- Sun, C. (2019). Converting glycerol waste to green platform chemicals and high-density aviation fuel. *UKCCSRC*.
- Pagliaro, M. Glycerol: The renewable platform chemical. *ResearchGate*.
- Tan, H. et al. (2024). A systematic review on utilization of biodiesel-derived crude glycerol in sustainable polymers preparation. *PubMed*.
- Zhang, H. & Grinstaff, M. W. (2014). Recent Advances in Glycerol Polymers: Chemistry and Biomedical Applications. *PMC - NIH*.
- Katryniok, B. et al. Glycerol as a potential renewable raw material for acrylic acid production. *RSC Publishing*.
- S.S, A. et al. An update on the future prospects of Glycerol Polymers. *Wiley Online Library*.
- Hoffmann, C. et al. Simple preparation of thiol-ene particles in glycerol and surface functionalization by thiol-ene chemistry (TEC) and surface chain transfer free radical polymerization (SCT-FRP). *DTU Research Database*.
- Hoffmann, C. et al. (2018). Simple Preparation of Thiol-Ene Particles in Glycerol and Surface Functionalization by Thiol-Ene Chemistry (TEC) and Surface Chain Transfer Free Radical Polymerization (SCT-FRP). *PubMed*.

- Amaral, P. F. F. et al. Investigation for Sustainable Polymers - Insights for the Use of Glycerol as a Biorefinery Product for the Synthesis of Monomers. Aidic.
- de Souza, G. P. et al. (2025). Glycerol and Maleic Anhydride-Based Acrylic Polyester: A Solution for Greener Photocurable Resins for 3D Printing of Renewable Materials. ACS Sustainable Chemistry & Engineering.
- (2024). What Role Does Glycerol Play in Green Chemistry? Discover Its Importance!.
- (2026). Synthesis and Industrial Importance of Glycol Dimerthioacetate. NINGBO INNO PHARMCHEM CO.,LTD.
- (2025). How Glycerol Contributes to Reduction of Plasticizer Use in Polymers. Patsnap Eureka.
- Kosmela, P. et al. Potential applications of crude glycerol in polymer technology—Current state and perspectives. ResearchGate.
- Mija, A. et al. (2019). Divinylglycol, a Glycerol-Based Monomer: Valorization, Properties, and Applications. arXiv.
- (2025). How Glycerol-Based Polymers Contribute to Medical Device Innovation. Patsnap Eureka.
- Thakur, A. et al. (2025). Polyglycerol-Based Polymers for Additive Manufacturing: Thermomechanical Design for Structural Applications. Preprints.org.
- Khlebnikov, V. (2017). Synthesis of 1-Thioglycerol. ResearchGate.
- Benyahya, S. et al. (2011). Synthesis of glycerin carbonate-based intermediates using thiol-ene chemistry and isocyanate free polyhydroxyurethanes therefrom. RSC Publishing.
- de Oliveira, G. M. et al. (2025). Thiol-Ene Photopolymerization and 3D Printing of Non-Modified Castor Oil Containing Bio-Based Cellulosic Fillers. MDPI.

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- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. ukccsrc.ac.uk \[ukccsrc.ac.uk\]](https://ukccsrc.ac.uk)
- [3. A systematic review on utilization of biodiesel-derived crude glycerol in sustainable polymers preparation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [4. Advances in glycerol polymers - Advanced Science News \[advancedsciencenews.com\]](https://advancedsciencenews.com)

- [5. Recent Advances in Glycerol Polymers: Chemistry and Biomedical Applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Anaerobic fermentation of glycerol: a platform for renewable fuels and chemicals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. aidic.it \[aidic.it\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. orbit.dtu.dk \[orbit.dtu.dk\]](#)
- [10. Synthesis of glycerin carbonate-based intermediates using thiol–ene chemistry and isocyanate free polyhydroxyurethanes therefrom - Polymer Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. How Glycerol-Based Polymers Contribute to Medical Device Innovation \[eureka.patsnap.com\]](#)
- [13. Polyglycerol-Based Polymers for Additive Manufacturing: Thermomechanical Design for Structural Applications\[v1\] | Preprints.org \[preprints.org\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
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